

# An In-depth Technical Guide to the AIM2 Gene and Protein

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

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This guide provides a comprehensive overview of the Absent in Melanoma 2 (**AIM2**) gene and its protein product. **AIM2** is a critical cytosolic sensor of double-stranded DNA (dsDNA) that plays a pivotal role in the innate immune system. Upon detecting foreign or aberrant host dsDNA in the cytoplasm, **AIM2** triggers the assembly of a multi-protein complex known as the **AIM2** inflammasome, leading to inflammatory responses and a form of programmed cell death called pyroptosis.

## AIM2 Gene Structure

The human **AIM2** gene is a member of the PYHIN (pyrin and HIN domain-containing) family of proteins, which are characterized by their role in sensing nucleic acids.[\[1\]](#)[\[2\]](#) The expression of **AIM2** is induced by interferons, highlighting its role in antiviral and antibacterial immunity.[\[3\]](#)[\[4\]](#)

## Genomic Locus and Organization

The **AIM2** gene is located on the long (q) arm of human chromosome 1.[\[5\]](#)[\[6\]](#) Specific details regarding its genomic location and structure are summarized in the table below.

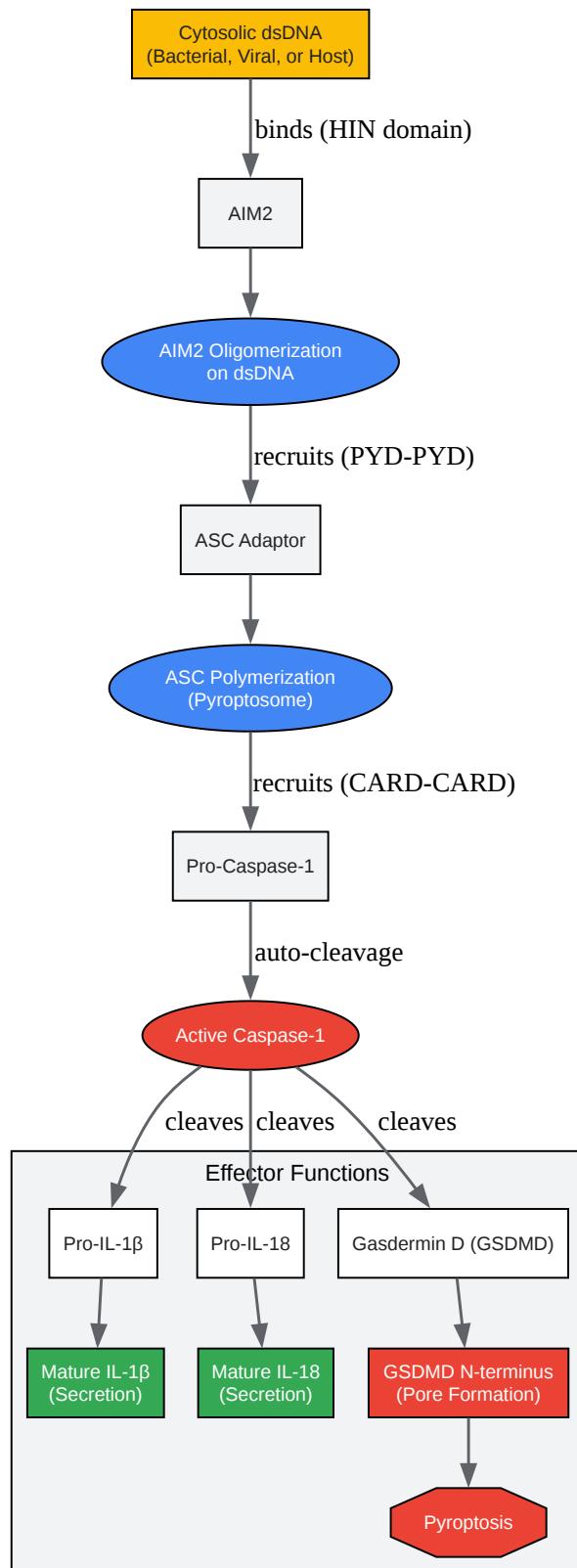
Attribute	Description	Reference
Official Full Name	Absent in Melanoma 2	<a href="#">[6]</a>
Gene Symbol	AIM2	<a href="#">[4]</a>
Organism	Homo sapiens	<a href="#">[6]</a>
Chromosomal Location	1q23.1	<a href="#">[5]</a>
Genomic Coordinates (GRCh38.p14)	Start: 159,055,051 bp, End: 159,147,132 bp (complement strand)	<a href="#">[6]</a>
Exon Count	14	<a href="#">[6]</a>

## AIM2 Protein Domains and Structure

The **AIM2** protein is a 343-amino acid protein that functions as a direct sensor for dsDNA. Its structure is bipartite, consisting of two key functional domains connected by a linker region.[\[5\]](#) [\[7\]](#) This modular architecture is central to its mechanism of action: one domain for sensing and another for signaling.

## Core Protein Domains

- N-terminal Pyrin Domain (PYD): This domain, typically spanning amino acids 1-87, is a member of the death domain superfamily.[\[5\]](#)[\[7\]](#) Its primary function is to mediate homotypic protein-protein interactions. Specifically, the **AIM2** PYD interacts with the PYD of the adaptor protein ASC (Apoptosis-associated speck-like protein containing a CARD), which is a crucial step for inflammasome assembly.[\[1\]](#)[\[8\]](#)
- C-terminal HIN-200 Domain: This domain (hematopoietic, interferon-inducible, nuclear localization) is responsible for recognizing and binding to dsDNA.[\[2\]](#)[\[9\]](#) Located approximately at residues 138-337, the HIN-200 domain itself is composed of two oligonucleotide/oligosaccharide binding (OB) folds.[\[1\]](#)[\[5\]](#) The binding is sequence-independent but requires a minimum length of approximately 70-80 base pairs for robust activation.[\[5\]](#)[\[10\]](#) The interaction is primarily electrostatic, with positively charged residues on the HIN domain surface binding to the negatively charged sugar-phosphate backbone of the dsDNA.[\[10\]](#)[\[11\]](#)

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- To cite this document: BenchChem. [An In-depth Technical Guide to the AIM2 Gene and Protein]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1575211#aim2-gene-structure-and-protein-domains>

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